

Application Notes and Protocols: Dibenzyl Ether in Fragrance and Cosmetic Formulations

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Compound of Interest

Compound Name: *Dibenzyl ether*

Cat. No.: *B089814*

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Introduction

Dibenzyl ether (CAS 103-50-4) is a versatile aromatic ether utilized in the fragrance and cosmetic industries for its solvent properties and subtle, pleasant odor.^{[1][2][3]} As a colorless to pale yellow liquid, it serves as an effective solvent for various resins, rubbers, and waxes, making it a valuable component in the formulation of perfumes, creams, and lotions.^{[2][4][5]} Its characteristic sweet, floral, and sometimes slightly earthy aroma also allows it to function as a fragrance ingredient, contributing to the overall sensory experience of a product.^{[1][6]} This document provides detailed application notes and protocols for the use of **dibenzyl ether** in fragrance and cosmetic formulations, with a focus on its physicochemical properties, regulatory status, and analytical evaluation.

Physicochemical Properties

A comprehensive understanding of **dibenzyl ether**'s physical and chemical properties is crucial for its effective incorporation into cosmetic formulations.

Property	Value	Reference
Molecular Formula	C14H14O	[7]
Molecular Weight	198.26 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[6][9][10]
Odor	Faint, sweet, floral, slightly earthy	[2][5][6]
Boiling Point	298 °C	[10][11]
Melting Point	3.6 °C	[11]
Flash Point	135 °C (275 °F)	[6][10]
Vapor Pressure	0.001030 mmHg @ 25 °C	[6][10]
Density	1.043 g/mL @ 25 °C	[10][12]
Refractive Index	1.561 - 1.562 @ 20 °C	[6][10]
Solubility	Insoluble in water; miscible with alcohols and ethers	[5][7][10][12]
logP (o/w)	3.31	[6][10]
Stability	Generally stable, but can slowly decompose at room temperature.[7] May react with strong oxidizing agents.	

Applications in Fragrance and Cosmetics

Dibenzyl ether's primary roles in fragrance and cosmetic formulations are as a solvent and a fragrance ingredient.

As a Solvent

Dibenzyl ether is an effective solvent for a wide range of fragrance raw materials, including essential oils, absolutes, and synthetic aroma chemicals. Its low volatility compared to ethanol

allows for a slower, more controlled release of fragrance notes, potentially enhancing the longevity of the scent.[13] It is also used as a solvent in some makeup bases.[14]

As a Fragrance Ingredient

With its mild, sweet, and floral odor, **dibenzyl ether** can be used as a blender and modifier in various fragrance compositions.[1][6] It can impart a subtle sweetness and add depth to floral and oriental fragrance profiles. Its high substantivity of 400 hours suggests it can also function as a fixative, prolonging the scent's presence on the skin.[6]

Regulatory and Safety Information

The use of **dibenzyl ether** in fragrance and cosmetic products is subject to safety assessments and regulatory guidelines.

Safety Assessment

The Research Institute for Fragrance Materials (RIFM) has conducted a thorough safety assessment of **dibenzyl ether**. [1][14] Based on available data, it is considered a skin sensitizer.[14] The RIFM has established a No Expected Sensitization Induction Level (NESIL) of 2300 µg/cm².[14]

IFRA Standards

The International Fragrance Association (IFRA) sets standards for the safe use of fragrance ingredients.[15][16] Based on the RIFM safety assessment, IFRA has established maximum acceptable concentration levels for **dibenzyl ether** in various product categories to minimize the risk of skin sensitization.[3][17]

Table of Maximum Acceptable Concentrations of **Dibenzyl Ether** in Finished Products (IFRA 51st Amendment)[17]

Category	Product Type	Max Concentration (%)
1	Lip products	Not specified
2	Deodorant and antiperspirant products	0.20
3	Hydroalcoholic products applied to recently shaved skin	0.83
4	Hydroalcoholic products applied to unshaved skin	2.49
5A	Body creams, lotions, and oils	1.31
5B	Face creams, hand creams, and hand sanitizers	1.31
5C	Hot oil treatment, leave-on hair products	1.31
5D	Baby creams, lotions, and oils	Not specified
6	Mouthwash, toothpaste	Not specified
7A	Rinse-off hair products	0.42
7B	Leave-on hair products	0.42
8	Household cleaning products, non-skin contact	2.00
9	Soaps and shampoos	5.00
10A	Household cleaning products, skin contact	2.50
10B	Air care products	2.50
11A	All non-skin contact or incidental skin contact products	No restriction
11B	All non-skin contact or incidental skin contact	No restriction

products

12	Fragranced craft products	No restriction
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Note: For products in Categories 1 and 6, ingredients must also be recognized as safe as flavoring ingredients.[3]

Experimental Protocols

Protocol 1: Quantitative Analysis of Dibenzyl Ether in a Cosmetic Cream using GC-MS

This protocol outlines a general procedure for the quantification of **dibenzyl ether** in a cosmetic cream matrix.

Objective: To determine the concentration of **dibenzyl ether** in a cosmetic cream sample.

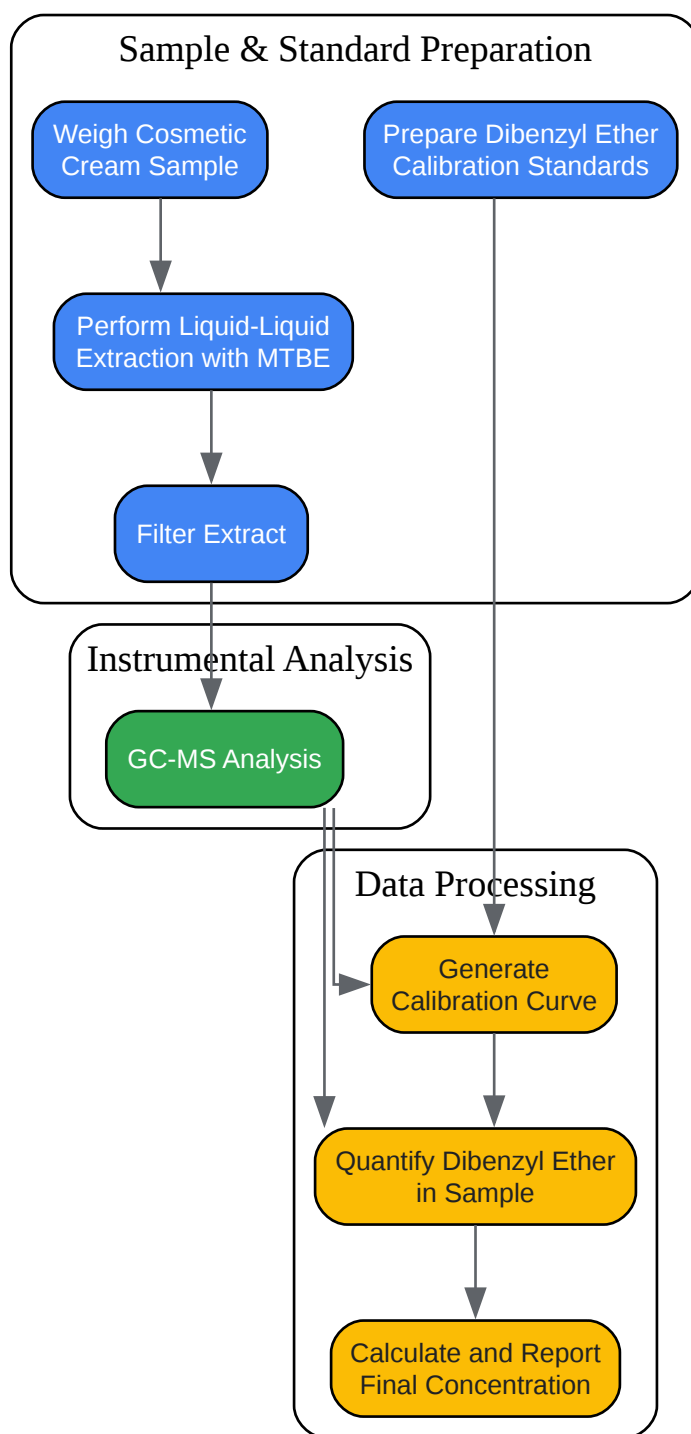
Materials:

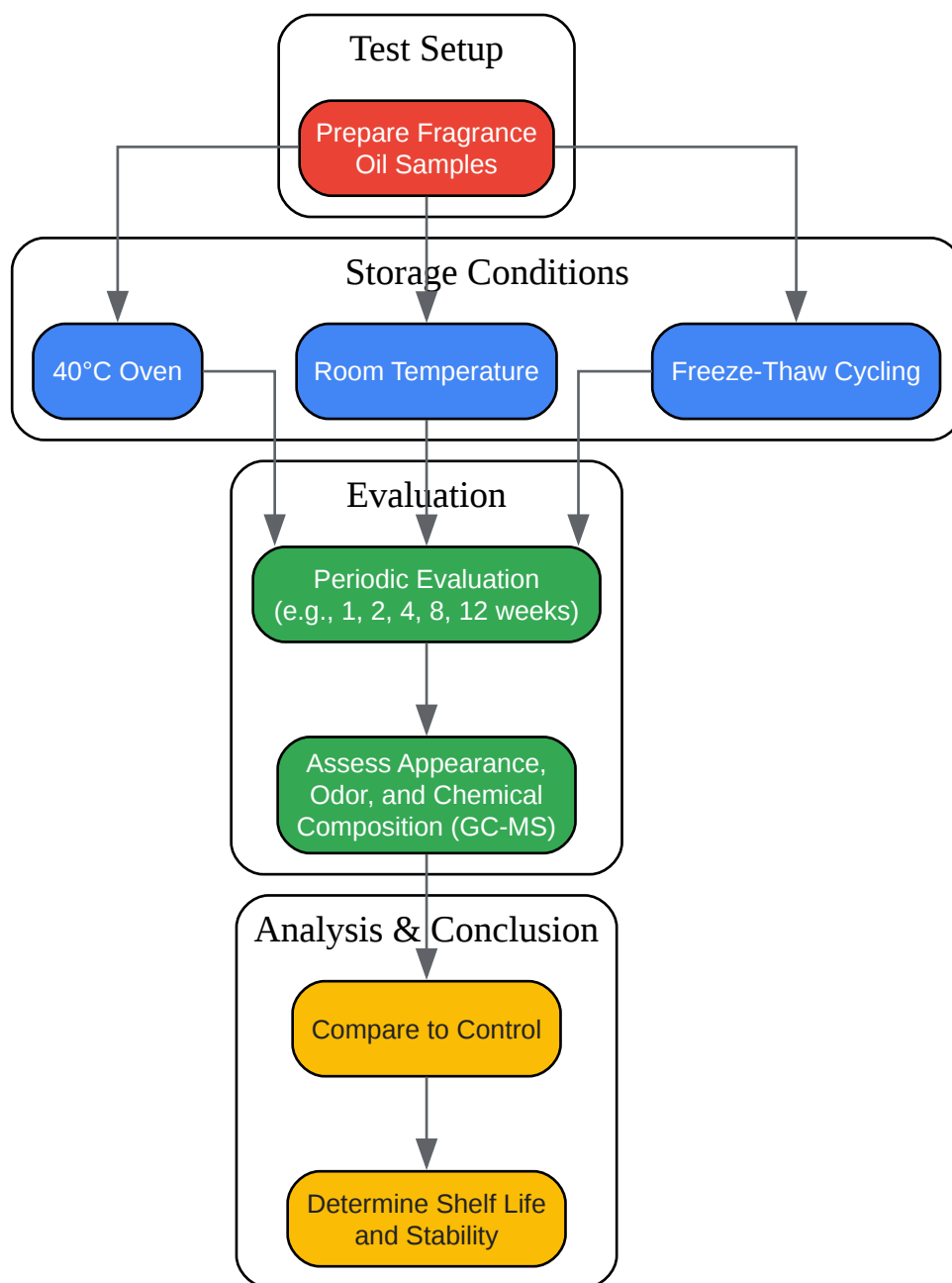
- Cosmetic cream sample containing **dibenzyl ether**
- **Dibenzyl ether** reference standard ($\geq 98\%$ purity)
- Methyl tert-butyl ether (MTBE), HPLC grade
- Anhydrous sodium sulfate
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm)
- GC vials and caps
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

Procedure:

- **Standard Solution Preparation:** Prepare a stock solution of **dibenzyl ether** (1000 µg/mL) in MTBE. From this stock, prepare a series of calibration standards ranging from 0.1 to 10 µg/mL in MTBE.[18]
- **Sample Preparation (Liquid-Liquid Extraction):** a. Accurately weigh approximately 0.5 g of the cosmetic cream into a 50 mL centrifuge tube. b. Add 5 mL of deionized water and 5 mL of MTBE to the tube. c. Vortex the mixture for 30 minutes to ensure thorough extraction. d. Add approximately 5 g of anhydrous sodium sulfate to remove water and vortex briefly. e. Centrifuge at 3000 x g for 30 minutes.[19] f. Carefully collect the supernatant (MTBE layer) and filter it through a 0.45 µm syringe filter into a clean GC vial.
- **GC-MS Analysis:** a. **Instrumentation:** Use a GC-MS system with a capillary column suitable for semi-volatile compounds (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).[20] b. **GC Parameters (suggested):**
 - **Injector:** Splitless mode, 280 °C
 - **Injection Volume:** 1 µL
 - **Carrier Gas:** Helium at a constant flow of 1.0 mL/min
 - **Oven Program:** Initial temperature of 60 °C for 2 min, ramp at 10 °C/min to 300 °C, hold for 5 min.[19][21] c. **MS Parameters (suggested):**
 - **Ion Source Temperature:** 230 °C
 - **Quadrupole Temperature:** 150 °C
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV
 - **Scan Range:** m/z 40-400
- **Data Analysis:** a. Generate a calibration curve by plotting the peak area of **dibenzyl ether** against the concentration of the prepared standards. b. Quantify the amount of **dibenzyl ether** in the sample extract by comparing its peak area to the calibration curve. c. Calculate the concentration of **dibenzyl ether** in the original cosmetic cream sample, taking into account the initial sample weight and extraction volume.

Diagram: Workflow for Quantitative Analysis of **Dibenzyl Ether** in a Cosmetic Cream





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